

SR-31747: A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: SR-31747

Cat. No.: B1682618

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Abstract

SR-31747 is a synthetic ligand that has demonstrated a complex pharmacological profile with potent immunosuppressive, anti-inflammatory, and anti-tumor properties. Its mechanism of action is multifactorial, primarily centered on its interaction with sigma receptors and the inhibition of a key enzyme in cholesterol biosynthesis. This technical guide provides an in-depth overview of the molecular mechanisms underpinning the therapeutic potential of **SR-31747**, detailing its binding targets, downstream signaling effects, and the experimental methodologies used to elucidate these actions.

Core Mechanism of Action: A Dual-Pronged Approach

SR-31747 exerts its biological effects through two primary mechanisms:

- **Modulation of Sigma Receptors:** **SR-31747** is a high-affinity ligand for both sigma-1 (σ_1) and sigma-2 (σ_2) receptors. It acts as an allosteric modulator of sigma receptor binding sites, influencing their interaction with endogenous and exogenous ligands.[1] This interaction is believed to be a key contributor to its immunomodulatory and anti-inflammatory effects.
- **Inhibition of Sterol Isomerase:** **SR-31747** is a potent inhibitor of the enzyme $\Delta 8$ - $\Delta 7$ sterol isomerase, also known as emopamil-binding protein (EBP).[2][3] This enzyme plays a crucial

role in the cholesterol biosynthesis pathway. By inhibiting this step, **SR-31747** disrupts cholesterol production, leading to the accumulation of sterol intermediates and ultimately inducing antiproliferative effects in cancer cells.

Quantitative Pharmacological Data

The following tables summarize the key quantitative data that characterize the interaction of **SR-31747** with its molecular targets and its biological effects.

Table 1: Receptor Binding Affinity of **SR-31747**

Parameter	Value	Tissue/Cell Type	Radioligand	Reference
Kd	0.66 nM	Rat Spleen Membranes	[3H]SR-31747	
Bmax	5646 fmol/mg protein	Rat Spleen Membranes	[3H]SR-31747	

Table 2: In Vitro and In Vivo Efficacy of **SR-31747**

Parameter	Value	Model System	Effect	Reference
IC50	~350 nM	In vitro (Yeast)	Inhibition of Sterol Isomerase Activity	[2]
ED50	0.18 mg/kg (i.p.)	Mouse Spleen Membranes	Inhibition of --INVALID-LINK--3PPP binding	
ED50	1.43 mg/kg (p.o.)	Mouse Spleen Membranes	Inhibition of --INVALID-LINK--3PPP binding	

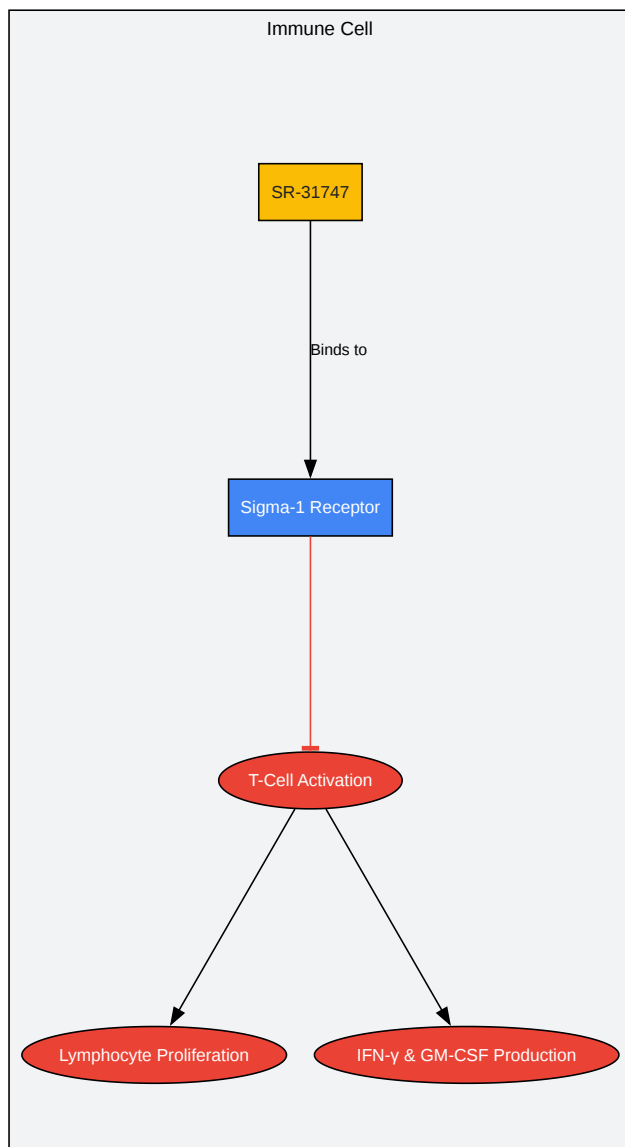
Signaling Pathways and Cellular Effects

The binding of **SR-31747** to its targets initiates a cascade of downstream events that culminate in its observed pharmacological effects.

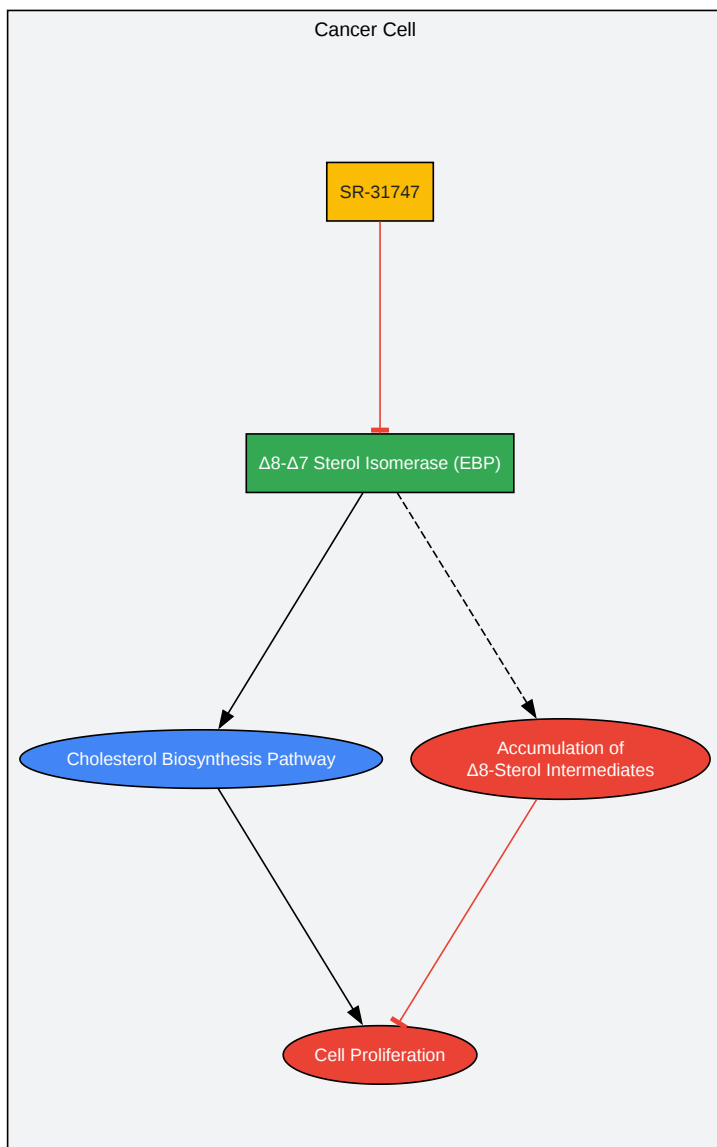
Immunomodulation via Sigma Receptor Interaction

SR-31747's interaction with sigma receptors on immune cells, particularly lymphocytes, leads to a potent immunosuppressive effect. This is characterized by:

- **Inhibition of Lymphocyte Proliferation:** **SR-31747** inhibits the proliferation of T-lymphocytes stimulated by mitogens. This effect is thought to be mediated through the sigma-1 receptor.
- **Modulation of Cytokine Production:** **SR-31747** has been shown to selectively inhibit the expression of pro-inflammatory cytokines such as interferon-gamma (IFN- γ) and granulocyte-macrophage colony-stimulating factor (GM-CSF).

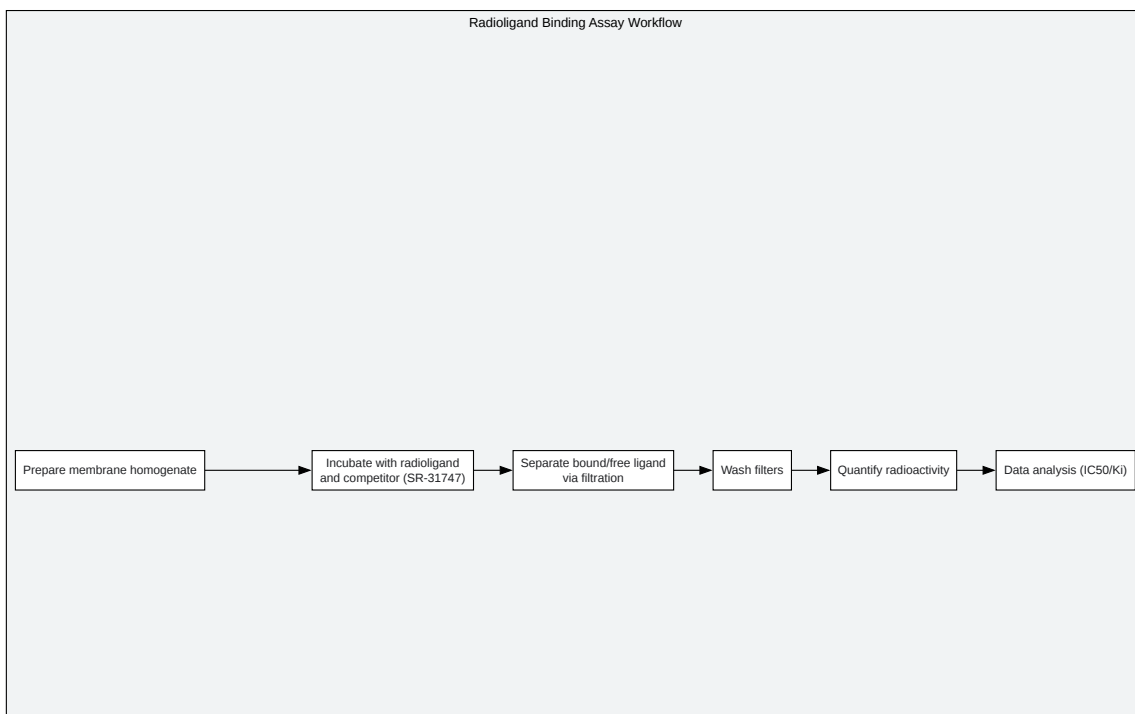


Signaling pathway of SR-31747-mediated immunosuppression.

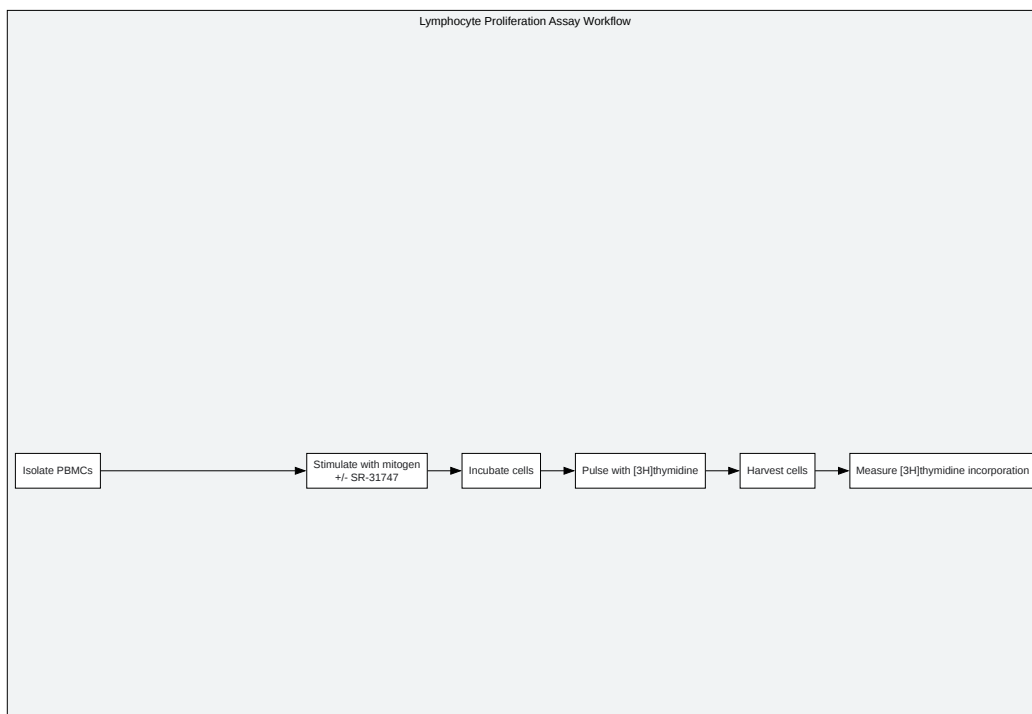


Mechanism of SR-31747-induced antiproliferation.

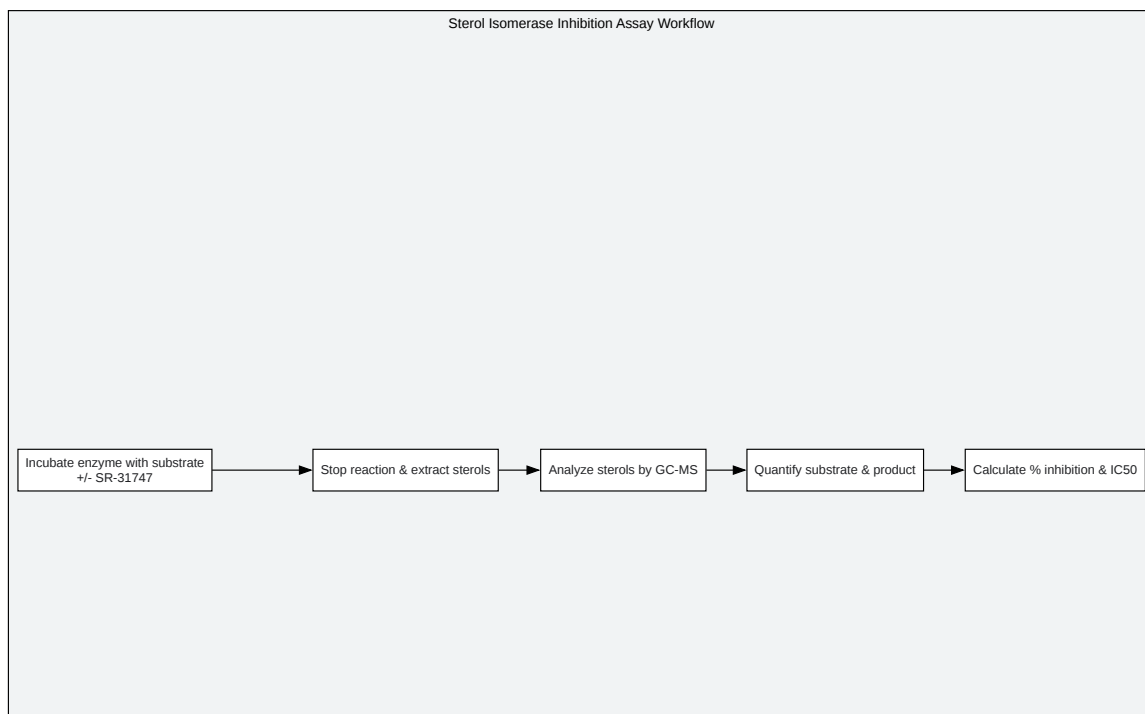
Workflow for a competitive radioligand binding assay.



Workflow for a [^3H]thymidine incorporation-based lymphocyte proliferation assay.



Workflow for a sterol isomerase inhibition assay.



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